

# Unveiling the Physicochemical Landscape of n-Pentyl Pentanoate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pentyl valerate*

Cat. No.: *B1667271*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

n-Pentyl pentanoate (also known as amyl pentanoate or **n-pentyl valerate**) is an ester with the chemical formula  $C_{10}H_{20}O_2$ .<sup>[1][2]</sup> It is a colorless to pale yellow liquid at room temperature, recognized for its characteristic fruity odor, often compared to apples or pineapples.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of the core physical properties of n-pentyl pentanoate, presenting quantitative data in a structured format for ease of reference. Furthermore, it outlines detailed experimental protocols for the determination of these key properties and includes logical diagrams to illustrate relevant chemical and experimental workflows. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who require precise and reliable data on this compound.

## Core Physical Properties

The physical characteristics of n-pentyl pentanoate are crucial for its handling, application, and integration into various scientific and industrial processes. The following tables summarize the key physical property data available for this compound.

### Table 1: General and Molar Properties

Property	Value	Source(s)
IUPAC Name	pentyl pentanoate	[1]
Synonyms	Amyl pentanoate, n-Pentyl valerate, Amyl valerate	[1][2]
CAS Number	2173-56-0	[2][4]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	[1]
Molecular Weight	172.27 g/mol	[1][2]
Appearance	Colorless to pale yellow, clear liquid	[2][5]
Odor	Fruity, apple-like	[3][4]

**Table 2: Thermodynamic and Physical State Properties**

Property	Value	Conditions	Source(s)
Boiling Point	201-207 °C	at 1 atm	[1][4][6]
Melting Point	-78.8 °C	[4][7]	
Density	0.865 - 0.874 g/cm <sup>3</sup>	at 20 °C	[4][6][7]
Refractive Index	1.417	at 20 °C	[4][8]
Flash Point	81 °C	[4]	
Vapor Pressure	0.233 mmHg	at 25 °C	[9]
Solubility	Insoluble in water; Soluble in organic solvents	[2][5]	

## Experimental Protocols

Accurate determination of physical properties is paramount for the reliable application of chemical compounds. The following sections detail standardized experimental methodologies for measuring the key physical properties of n-pentyl pentanoate.

## Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the capillary method.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small volume (a few milliliters) of n-pentyl pentanoate is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the heating bath (Thiele tube).
- The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed when a continuous and rapid stream of bubbles is observed.
- The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the

boiling point.<sup>[2]</sup><sup>[10]</sup>

## Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity. While n-pentyl pentanoate is a liquid at room temperature, this general procedure is included for completeness in the context of organic compound characterization.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of the organic solid

Procedure:

- A small amount of the finely powdered solid is packed into the sealed end of a capillary tube.
- The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb.
- The assembly is placed in the melting point apparatus.
- The sample is heated slowly, at a rate of 1-2 °C per minute, especially near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. A pure compound will have a sharp melting range of 1-2 °C.<sup>[1]</sup><sup>[6]</sup>

## Determination of Density

Density, the mass per unit volume, is a fundamental physical property. For a liquid like n-pentyl pentanoate, it can be determined using a pycnometer or a hydrometer. The pycnometer method is described here for its precision.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Thermostatic bath
- The liquid sample (n-pentyl pentanoate)
- Distilled water (for calibration)

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately.
- The pycnometer is filled with distilled water and placed in a thermostatic bath at a specific temperature (e.g., 20 °C) until it reaches thermal equilibrium. The volume is adjusted to the mark, and the pycnometer is reweighed.
- The pycnometer is then emptied, dried, and filled with n-pentyl pentanoate.
- The filled pycnometer is brought to the same temperature in the thermostatic bath, the volume is adjusted, and it is weighed again.
- The density of the sample is calculated using the formula:  $\text{Density of sample} = (\text{mass of sample} / \text{mass of water}) \times \text{density of water at the measurement temperature}$ .

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property that can be used for identification and purity assessment. The Abbe refractometer is a common instrument for this measurement.

#### Apparatus:

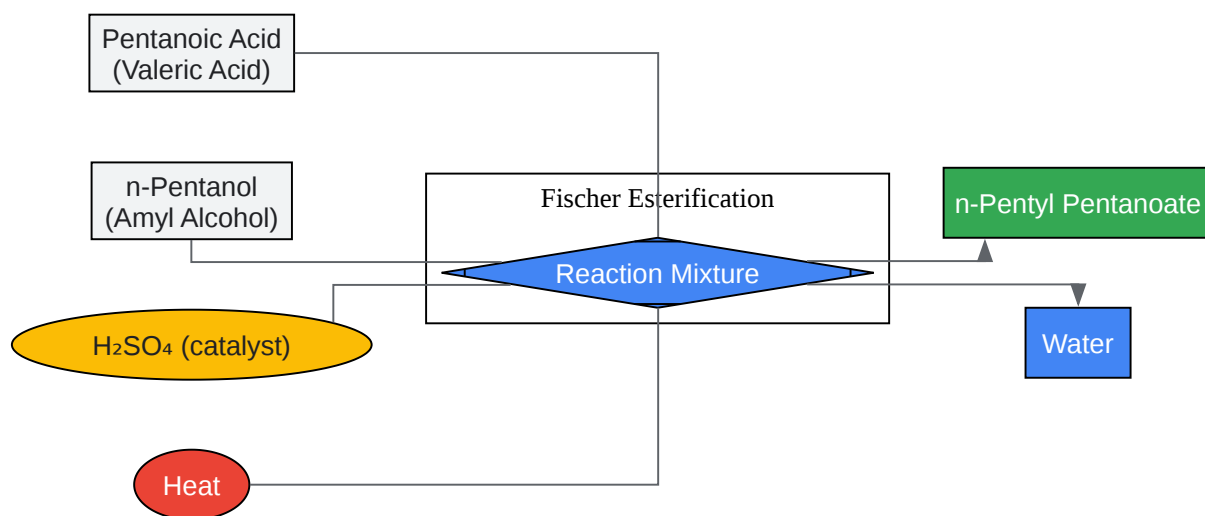
- Abbe refractometer
- Constant temperature water bath
- Light source (e.g., sodium lamp)
- Dropper
- The liquid sample (n-pentyl pentanoate)
- Calibration standard (e.g., distilled water)

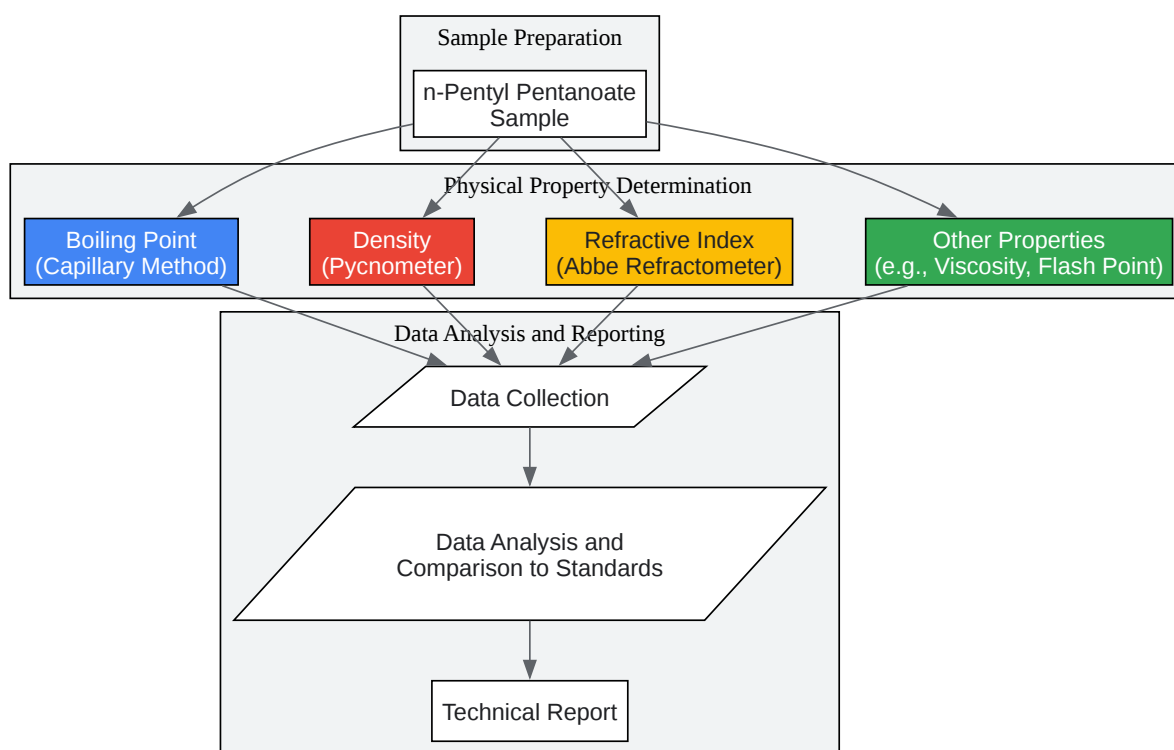
#### Procedure:

- The refractometer is calibrated using a standard of known refractive index, such as distilled water.
- The prisms of the refractometer are cleaned with a suitable solvent and allowed to dry.
- A few drops of n-pentyl pentanoate are placed on the surface of the measuring prism.
- The prisms are closed and the instrument is allowed to equilibrate to the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
- The light source is positioned, and the eyepiece is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the instrument's scale.<sup>[11][12]</sup> ASTM D1218 is a standard test method for determining the refractive index of hydrocarbon liquids.<sup>[12][13]</sup>

## Synthesis and Experimental Workflow Diagrams

Visual representations of chemical reactions and experimental procedures can significantly aid in understanding. The following diagrams, generated using the DOT language, illustrate the synthesis of n-pentyl pentanoate and a general workflow for its physical property determination.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chem.ucalgary.ca](http://chem.ucalgary.ca) [[chem.ucalgary.ca](http://chem.ucalgary.ca)]



- 2. [cdn.juniata.edu](https://cdn.juniata.edu) [[cdn.juniata.edu](https://cdn.juniata.edu)]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [[geeksforgeeks.org](https://www.geeksforgeeks.org)]
- 4. [uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [[uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq)]
- 5. [pennwest.edu](https://pennwest.edu) [[pennwest.edu](https://pennwest.edu)]
- 6. Melting Point Determination of Organic Compounds: Chemistry Guide [[vedantu.com](https://www.vedantu.com)]
- 7. [byjus.com](https://byjus.com) [[byjus.com](https://byjus.com)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. [uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [[uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq)]
- 10. [vijaynazare.weebly.com](https://vijaynazare.weebly.com) [[vijaynazare.weebly.com](https://vijaynazare.weebly.com)]
- 11. [atslab.com](https://atslab.com) [[atslab.com](https://atslab.com)]
- 12. [matestlabs.com](https://matestlabs.com) [[matestlabs.com](https://matestlabs.com)]
- 13. [standards.iteh.ai](https://standards.iteh.ai) [[standards.iteh.ai](https://standards.iteh.ai)]
- To cite this document: BenchChem. [Unveiling the Physicochemical Landscape of n-Pentyl Pentanoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667271#physical-properties-of-n-pentyl-pentanoate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)